

AZ7550-d5 supplier and certificate of analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AZ7550-d5

Cat. No.: B12403811

[Get Quote](#)

AZ7550-d5: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **AZ7550-d5**, a deuterated active metabolite of the third-generation EGFR tyrosine kinase inhibitor, Osimertinib. This document is intended for researchers and professionals in the fields of oncology, pharmacology, and drug development.

Introduction

AZ7550-d5 is the deuterium-labeled form of AZ7550, a significant active metabolite of Osimertinib.[1][2] Osimertinib is a crucial therapeutic agent in the treatment of non-small cell lung cancer (NSCLC), particularly in patients with EGFR mutations.[3] AZ7550 itself is an inhibitor of both the Insulin-like Growth Factor 1 Receptor (IGF-1R) and the Epidermal Growth Factor Receptor (EGFR).[4][5] The deuteration in **AZ7550-d5** makes it a valuable tool for various research applications, including its use as an internal standard in pharmacokinetic and metabolic studies.

Supplier Information

AZ7550-d5 is available from various chemical suppliers specializing in research compounds. One such supplier is MedChemExpress.[1][2] Researchers should contact the supplier directly for purchasing inquiries and to obtain a batch-specific Certificate of Analysis.

Certificate of Analysis (Representative)

While a batch-specific Certificate of Analysis must be obtained from the supplier, a representative example is provided below to illustrate the typical data provided.

Test	Specification	Representative Results
Appearance	White to off-white solid	Conforms
Purity (HPLC)	≥98%	99.5%
¹ H NMR	Conforms to structure	Conforms
Mass Spectrum	Conforms to structure	Conforms
Molecular Formula	C ₂₇ H ₂₆ D ₅ N ₇ O ₂	C ₂₇ H ₂₆ D ₅ N ₇ O ₂
Molecular Weight	490.61	490.61
Deuterium Incorporation	≥98%	99.2%

Physicochemical Properties

Property	Value
Molecular Formula	C ₂₇ H ₂₆ D ₅ N ₇ O ₂
Molecular Weight	490.61 g/mol
CAS Number	2719690-99-8
Synonyms	AZ-7550-d5, Osimertinib metabolite M3-d5
Chemical Name	N-(4-methoxy-5-((4-(1-methyl-1H-indol-3-yl)pyrimidin-2-yl)amino)-2-(methyl(2-(methylamino-d3)ethyl-1,1-d2)amino)phenyl)acrylamide

Note: The exact position of deuterium labeling may vary. The provided chemical name reflects a possible labeling pattern.

Biological Activity

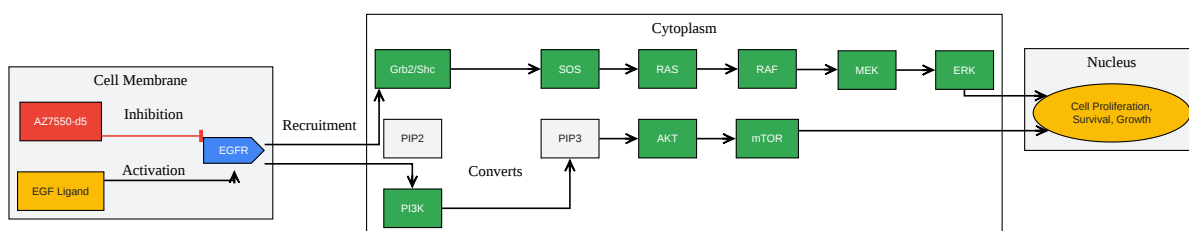
AZ7550 is an active metabolite of Osimertinib and functions as an inhibitor of both IGF-1R and EGFR.[4][5] It demonstrates a similar potency and selectivity profile to its parent compound, Osimertinib.[3]

Target	IC ₅₀	Cell Line	Assay Type
IGF-1R	1.6 μ M	-	Biochemical Assay
EGFR (Double Mutant)	45 nM	H1975	Cell-based Assay
EGFR (Activating Mutant)	26 nM	PC9	Cell-based Assay
EGFR (Wild Type)	786 nM	LoVo	Cell-based Assay

Data for non-deuterated AZ7550.[4]

Signaling Pathways

AZ7550 exerts its biological effects by inhibiting the signaling pathways downstream of EGFR and IGF-1R. Both receptors, upon activation, trigger cascades including the PI3K/AKT/mTOR and RAS/RAF/MAPK pathways, which are critical for cell proliferation, survival, and growth.[6][7]



[Click to download full resolution via product page](#)

Figure 1: EGFR Signaling Pathway Inhibition by **AZ7550-d5**.

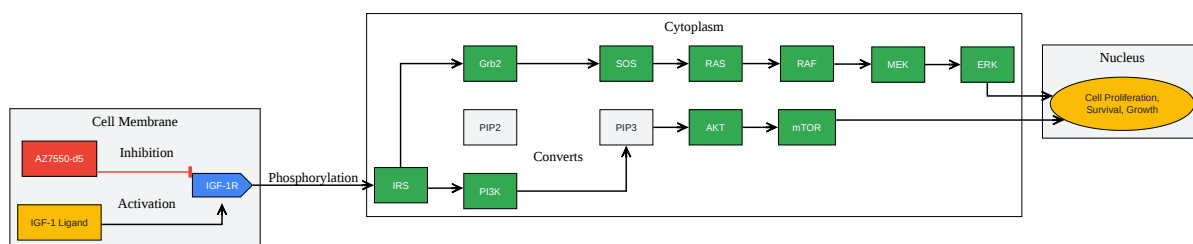
[Click to download full resolution via product page](#)

Figure 2: IGF-1R Signaling Pathway Inhibition by **AZ7550-d5**.

Experimental Protocols

Detailed experimental protocols are essential for reproducible research. Below are representative protocols for key assays involving **AZ7550-d5**.

EGFR/IGF-1R Phosphorylation Assay (Western Blot)

This protocol is designed to assess the inhibitory effect of **AZ7550-d5** on the phosphorylation of EGFR and IGF-1R in a cellular context.

1. Cell Culture and Treatment:

- Culture EGFR or IGF-1R expressing cancer cell lines (e.g., H1975, PC9) in appropriate media to 70-80% confluency.

- Serum-starve the cells for 12-24 hours to reduce basal receptor phosphorylation.
- Pre-treat cells with varying concentrations of **AZ7550-d5** for 2 hours.
- Stimulate the cells with an appropriate ligand (e.g., 100 ng/mL EGF for EGFR, 100 ng/mL IGF-1 for IGF-1R) for 15 minutes.

2. Protein Extraction:

- Wash cells with ice-cold phosphate-buffered saline (PBS).
- Lyse cells in RIPA buffer supplemented with protease and phosphatase inhibitors.
- Centrifuge the lysates to pellet cellular debris and collect the supernatant.
- Determine the protein concentration of each lysate using a BCA or Bradford assay.

3. Western Blotting:

- Denature equal amounts of protein from each sample by boiling in Laemmli buffer.
- Separate proteins by SDS-PAGE and transfer to a PVDF membrane.
- Block the membrane with 5% non-fat milk or bovine serum albumin (BSA) in Tris-buffered saline with Tween 20 (TBST) for 1 hour at room temperature.
- Incubate the membrane with primary antibodies against phospho-EGFR (e.g., Tyr1068), total EGFR, phospho-IGF-1R (e.g., Tyr1135/1136), total IGF-1R, and a loading control (e.g., GAPDH or β -actin) overnight at 4°C.
- Wash the membrane with TBST.
- Incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane with TBST.
- Visualize protein bands using an enhanced chemiluminescence (ECL) detection system.

Quantification of AZ7550-d5 in Biological Matrices (LC-MS/MS)

This protocol outlines a general method for the quantification of **AZ7550-d5**, often used as an internal standard, in plasma samples.

1. Sample Preparation (Protein Precipitation):

- To 50 µL of plasma in a microcentrifuge tube, add a known concentration of a suitable internal standard (if **AZ7550-d5** is the analyte, a different stable isotope-labeled compound would be used).
- Add 150 µL of cold acetonitrile to precipitate proteins.
- Vortex the samples for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube for analysis.

2. LC-MS/MS Conditions (Representative):

- LC System: UPLC system
- Column: C18 column (e.g., 2.1 x 50 mm, 1.7 µm)
- Mobile Phase A: 0.1% formic acid in water
- Mobile Phase B: 0.1% formic acid in acetonitrile
- Flow Rate: 0.4 mL/min
- Gradient: A suitable gradient to ensure separation from other components.
- Mass Spectrometer: Triple quadrupole mass spectrometer
- Ionization Mode: Positive electrospray ionization (ESI+)

- MRM Transitions: Specific precursor-to-product ion transitions for **AZ7550-d5** and the internal standard must be optimized.

3. Data Analysis:

- Construct a calibration curve using standards of known concentrations.
- Determine the concentration of **AZ7550-d5** in the unknown samples by comparing their peak area ratios (analyte/internal standard) to the calibration curve.

Conclusion

AZ7550-d5 is a critical research tool for studying the pharmacology of Osimertinib and for investigating the roles of EGFR and IGF-1R signaling in cancer. Its use as an internal standard in bioanalytical methods ensures accuracy and precision in pharmacokinetic and metabolic studies. The information provided in this guide serves as a comprehensive resource for researchers utilizing this compound in their studies. For specific applications, further optimization of the provided protocols may be necessary.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Osimertinib as first-line therapy in advanced NSCLC: a profile of its use - PMC [pmc.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]
- 5. AZ7550 hydrochloride | IGF1R/EGFR inhibitor | CAS 2309762-40-9 | N-demethylated metabolite of AZD9291 (Osimertinib) | Buy AZ-7550 hydrochloride from Supplier InvivoChem [invivochem.com]

- 6. Molecular Pathways: Clinical Applications and Future Direction of Insulin-Like Growth Factor-1 Receptor Pathway Blockade - PMC [pmc.ncbi.nlm.nih.gov]
- 7. ClinPGx [clinpgx.org]
- To cite this document: BenchChem. [AZ7550-d5 supplier and certificate of analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12403811#az7550-d5-supplier-and-certificate-of-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com